

# Chloroneb resistance development in *Phytophthora cinnamomi*

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## Compound Focus: Chloroneb

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## Documented Cases of Resistance Development

While resistance to various fungicides is a known challenge, the specific case of **Chloroneb** resistance in *P. cinnamomi* is documented in a foundational study. The table below summarizes the key findings from that research:

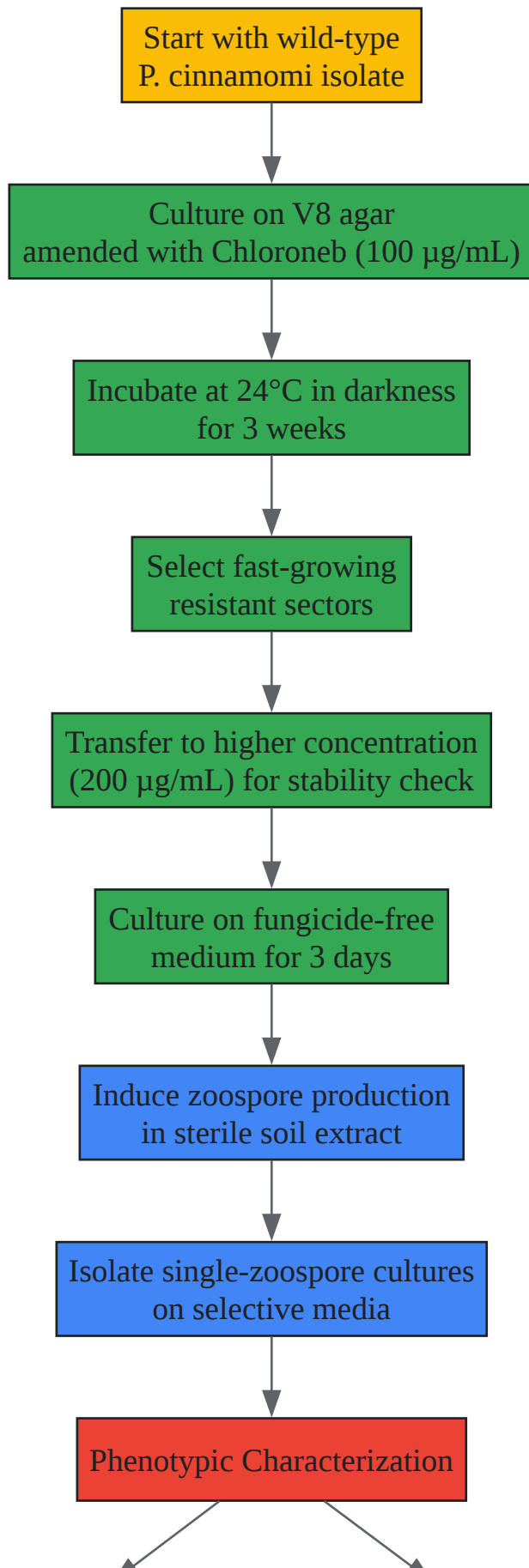
Fungicide	Pathogen	Resistance Mechanism / Observation	Reference
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| **Chloroneb** | *Phytophthora cinnamomi* | - Rapid emergence of resistant mutants (within 3 weeks).

- Resistant mutants exhibited altered colony morphology (Flat (F) and Cottony (C) types).
- Resistance and morphological changes were unstable and segregated in successive asexual generations. [1] | Zheng and Ko, 1997 | | **Metalaxyl/Mefenoxam & Phosphites** | *Phytophthora* species | - Development of resistance reported after long-term use, leading to control failures. [2] [3] | Multiple studies |

## Experimental Protocol for Resistance Monitoring

Based on the methodology from Zheng and Ko (1997), here is a detailed protocol you can adapt for in-vitro monitoring of fungicide resistance. The workflow is also summarized in the diagram below. [1]



Colony Morphology:  
Flat (F) vs Cottony (C) types

Fungicide Sensitivity:  
Resistant (R) vs Sensitive (S)

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#### Materials and Methods [1]:

- **Fungal Isolate:** Use a confirmed isolate of *P. cinnamomi*.
- **Culture Medium:** V8 juice agar (10% V8 juice, 0.02% CaCO<sub>3</sub>, 2% Bacto agar).
- **Fungicide Amendment:** Add **Chloroneb** (e.g., Terraneb SP, 65% active) to the autoclaved and cooled agar medium to achieve a final concentration of **100 µg/mL** for initial selection.
- **Incubation:** Cultures are incubated at **24°C in complete darkness** for up to 3 weeks.
- **Induction of Zoospores:**
  - Grow mycelial mats in clarified 10% V8 broth for 2-3 days.
  - Replace broth with sterile tap water amended with **0.2 mL of sterile soil extract** and incubate overnight.
  - Replace with fresh sterile tap water and expose to cool white fluorescent light. Zoospore release typically occurs within 8 hours.

#### Phenotypic Characterization [1]:

- **Colony Morphology:** Sub-culture isolates on **Chloroneb**-free V8 agar. After 3 days, assess:
  - **F-type:** Flat, smooth colonies with inconspicuous aerial growth.
  - **C-type:** Cottony colonies with abundant aerial growth.
- **Fungicide Sensitivity Test:** Inoculate culture blocks onto V8 agar with and without **Chloroneb** (100 µg/mL). Assess growth after 3 days.
  - **Sensitive (S):** No growth on amended medium.
  - **Resistant (R):** Normal growth on amended medium.

## Key Troubleshooting Insights for Researchers

The Zheng and Ko (1997) study provides critical insights that can form the basis of your FAQs: [1]

- **Unexpected Colony Variation:** If researchers observe sudden changes in colony morphology (e.g., from flat to cottony), this could be an indicator of underlying genetic instability, potentially linked to fungicide resistance. The **C-type** morphology was found to be particularly unstable.
- **Rapid Resistance Emergence:** The appearance of resistant sectors in as little as 3 weeks on a discriminatory concentration of **Chloroneb** highlights the high adaptive potential of *P. cinnamomi*.

- **Stability of Resistant Phenotypes:** Resistant isolates were not always stable. Successive asexual generations (via single zoospore cultures) could segregate into sensitive revertants or different morphological types, indicating a complex, non-Mendelian mechanism.

## Strategies for Resistance Management

Given the documented cases of resistance, the following strategies are recommended:

- **Use Diagnostic Doses:** Incorporate a discriminatory concentration (e.g., 100 µg/mL **Chloroneb**) into routine screening to monitor for the emergence of resistant strains in field populations. [1]
- **Prioritize Integrated Pest Management (IPM):** Relying on a single chemical mode of action is high-risk. Combine chemical control with:
  - **Resistant Rootstocks:** Use partially resistant avocado rootstocks like 'Dusa'. [2] [4]
  - **Cultural Practices:** Improve soil drainage and avoid waterlogging to reduce pathogen pressure. [2]
- **Explore Alternative chemistries:** Research into new compounds, such as specific 2-allylphenol derivatives, shows promise for controlling *P. cinnamomi* and could provide future alternatives. [3]

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